

Preparing Evolitrine Stock Solutions for In Vitro Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Evolitrine*

Cat. No.: *B1580591*

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This document provides detailed application notes and protocols for the preparation of **Evolitrine** stock solutions intended for in vitro studies. Adherence to these guidelines will help ensure the accuracy, reproducibility, and reliability of experimental results.

Physicochemical Properties of Evolitrine

Evolitrine is a natural alkaloid compound isolated from plants such as *Acronychia pedunculata* and exhibits anti-inflammatory and antifeedant properties.^{[1][2]} A thorough understanding of its physicochemical properties is crucial for the accurate preparation of stock solutions.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₁ NO ₃	[1][3][4]
Molecular Weight	229.23 g/mol	[1][3][4]
Appearance	Off-white to light yellow solid	[1]
Solubility	DMSO: 100 mg/mL (436.24 mM)	[1][2]
Storage (Solid)	4°C, sealed, away from moisture and light	[1]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1][2][5]

Experimental Protocols

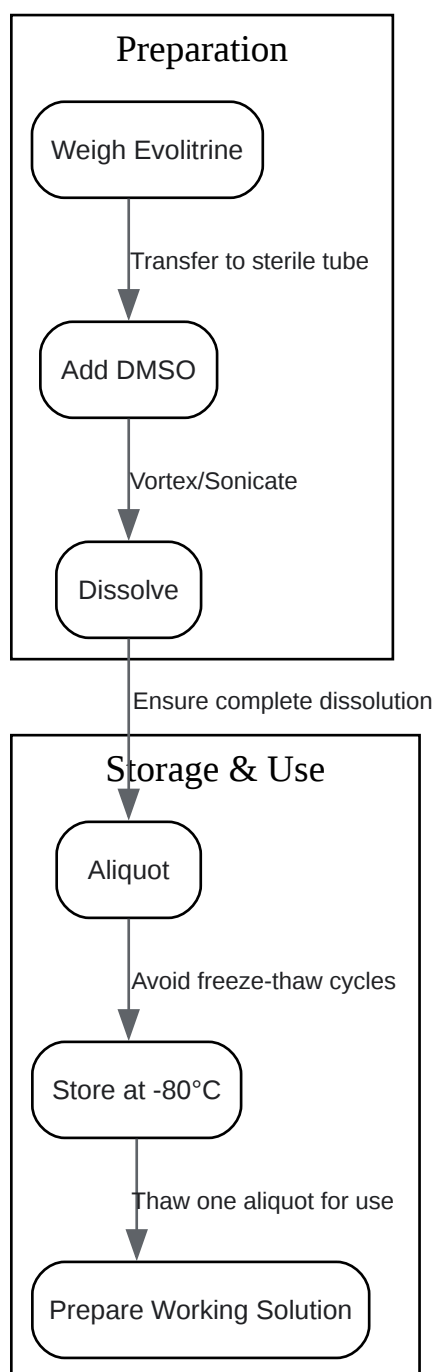
Materials and Equipment

- **Evolitrine** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or glass vials with Teflon-lined caps
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a High-Concentration Primary Stock Solution (e.g., 100 mM in DMSO)

This protocol describes the preparation of a 100 mM primary stock solution of **Evolitrine** in DMSO. This high-concentration stock can then be used to prepare intermediate and final working solutions.

Workflow for Preparing **Evolitrine** Stock Solution



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A workflow diagram for the preparation and storage of **Evolitrine** stock solutions.

Procedure:

- Calculate the required mass of **Evolitrine**:
 - To prepare 1 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 229.23 \text{ g/mol} = 0.022923 \text{ g} = 22.92 \text{ mg}$
- Weighing **Evolitrine**:
 - Tare a sterile microcentrifuge tube or glass vial on a calibrated analytical balance.
 - Carefully weigh 22.92 mg of **Evolitrine** powder and transfer it to the tared tube.
- Adding Solvent:
 - Using a calibrated micropipette, add 1 mL of cell culture grade DMSO to the tube containing the **Evolitrine** powder.
- Dissolution:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes.
[1][2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the 100 mM stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles for the entire stock.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[5\]](#)

Preparation of Working Solutions

Working solutions are prepared by diluting the primary stock solution in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells being studied.

Procedure:

- Determine the final desired concentration of **Evolitrine** and the acceptable final DMSO concentration.
 - The final DMSO concentration in cell culture should ideally be kept below 0.1% (v/v), although some cell lines may tolerate up to 0.5%.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) It is recommended to perform a vehicle control experiment to assess the effect of the final DMSO concentration on your specific cell line.
- Perform serial dilutions if necessary.
 - For very low final concentrations of **Evolitrine**, it may be necessary to first prepare an intermediate stock solution by diluting the primary stock in DMSO or cell culture medium.
- Prepare the final working solution.
 - Thaw a single aliquot of the primary or intermediate stock solution at room temperature.
 - Add the required volume of the stock solution to the pre-warmed cell culture medium and mix thoroughly by gentle pipetting or inversion.
 - Example: To prepare 1 mL of a 10 µM working solution from a 100 mM primary stock:
 - The dilution factor is $100,000 \text{ µM} / 10 \text{ µM} = 10,000$.
 - Volume of stock = $1000 \text{ µL} / 10,000 = 0.1 \text{ µL}$.

- To accurately pipette such a small volume, it is recommended to first prepare an intermediate dilution (e.g., 1 mM in DMSO).
- From a 1 mM intermediate stock, you would add 10 μ L to 990 μ L of cell culture medium to achieve a final concentration of 10 μ M. The final DMSO concentration in this case would be 1%. If this is too high, a lower concentration intermediate stock should be prepared.

Application Notes and Best Practices


- **Solvent Purity:** Always use high-purity, cell culture grade DMSO to avoid introducing contaminants that could affect experimental outcomes.
- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Use freshly opened or properly stored DMSO to ensure accurate concentration calculations.
- **Precipitation:** When diluting the DMSO stock solution into aqueous cell culture medium, the compound may precipitate if the final concentration exceeds its aqueous solubility. Visually inspect the final working solution for any signs of precipitation. If precipitation occurs, consider using a lower final concentration or exploring the use of a co-solvent, though the effects of any additional solvents on the cells must be validated.
- **Vehicle Control:** Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the experimental wells to account for any solvent-induced effects.
- **Light Sensitivity:** While not explicitly stated for **Evolitrine**, many organic compounds are light-sensitive. It is good practice to handle stock and working solutions in a manner that minimizes exposure to direct light.
- **Stability:** Avoid repeated freeze-thaw cycles of the primary stock solution as this can lead to degradation of the compound. Aliquoting into single-use volumes is the best practice to maintain the integrity of the stock.

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